

Physicochemical Properties of 4-Pentenoic Anhydride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Pentenoic anhydride

Cat. No.: B1597491

[Get Quote](#)

4-Pentenoic anhydride, identified by the CAS Number 63521-92-6, possesses a distinct molecular structure and weight that are crucial for stoichiometric calculations in chemical reactions.^{[1][2][3]} Its IUPAC name is pent-4-enoyl pent-4-enoate.^[1]

Quantitative Data Summary

The fundamental quantitative attributes of **4-Pentenoic anhydride** are summarized in the table below for ease of reference and comparison.

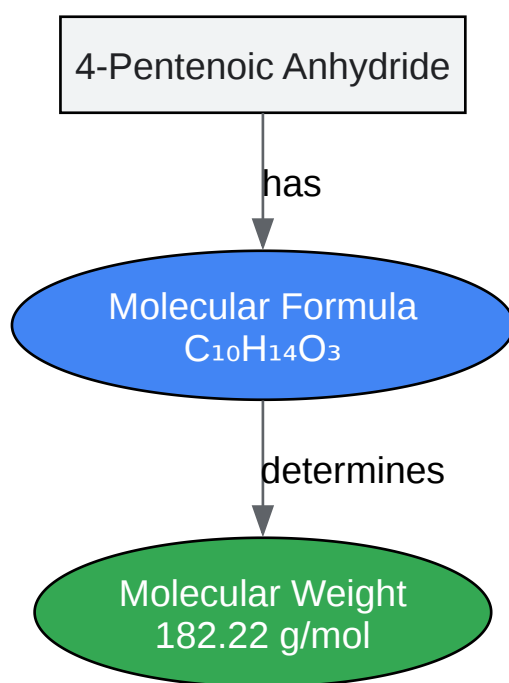
Parameter	Value	Reference
Molecular Formula	C ₁₀ H ₁₄ O ₃	^{[1][2]}
Molecular Weight	182.22 g/mol	^{[1][2][3]}
Linear Formula	(H ₂ C=CHCH ₂ CH ₂ CO) ₂ O	^[3]
CAS Number	63521-92-6	^{[1][2][3]}

Experimental Protocols

Detailed experimental protocols for the determination of the molecular weight and formula of **4-Pentenoic anhydride** were not available in the provided search results. These properties are typically determined through standard analytical techniques such as mass spectrometry and elemental analysis.

Logical Relationships

The relationship between the common name, molecular formula, and molecular weight of **4-Pentenoic anhydride** is a foundational concept in chemistry. The molecular formula dictates the elemental composition, which in turn determines the molecular weight.



[Click to download full resolution via product page](#)

Caption: Relationship between chemical name, formula, and molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 4-Pentenoic anhydride | 63521-92-6 [smolecule.com]
- 2. scbt.com [scbt.com]
- 3. 4-Pentenoic anhydride 98 63521-92-6 [sigmaaldrich.com]

- To cite this document: BenchChem. [Physicochemical Properties of 4-Pentenoic Anhydride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1597491#4-pentenoic-anhydride-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com